

Safe Disposal of 2-Ethynyl-2-methyl-1,3-dioxolane: A Procedural Guide

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Compound of Interest

Compound Name: 2-Ethynyl-2-methyl-1,3-dioxolane

Cat. No.: B3105666

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Disclaimer: A specific Safety Data Sheet (SDS) for **2-Ethynyl-2-methyl-1,3-dioxolane** (CAS Number: 15441-75-5) is not readily available. The following disposal procedures are based on the known hazards of its functional groups—a dioxolane (a cyclic ether) and a terminal ethynyl (acetylenic) group—as well as safety information for analogous compounds. It is imperative to handle this chemical with extreme caution and in strict accordance with all applicable local, state, and federal regulations.

The dual functional groups in **2-Ethynyl-2-methyl-1,3-dioxolane** present significant hazards that must be addressed during disposal. The dioxolane structure makes it a peroxide-former, meaning it can form explosive peroxide crystals upon exposure to air and light over time.[1][2] The terminal ethynyl group imparts reactivity, particularly with certain metals, and contributes to the compound's flammability.

Immediate Safety and Handling Precautions:

Before beginning any disposal process, ensure that appropriate personal protective equipment (PPE) is worn, including chemical-resistant gloves, safety goggles, and a flame-retardant lab coat.[1] All handling of this compound should be conducted in a well-ventilated chemical fume hood.[3]

Key Hazards:

- **Flammability:** The compound is expected to be highly flammable. Keep it away from all ignition sources, including heat, sparks, and open flames.[3][4] Use non-sparking tools and

ensure all equipment is properly grounded to prevent static discharge.[4]

- Peroxide Formation: As an ether, this compound can form explosive peroxides. Visually inspect the container for any crystal formation around the cap or within the liquid. If crystals are present, do not move or open the container.[5] Treat it as a potential explosive and contact your institution's Environmental Health and Safety (EHS) office immediately.[5]
- Reactivity: Terminal alkynes can form explosive acetylides with certain metals, such as copper, silver, and mercury. Avoid contact with these metals.

Step-by-Step Disposal Procedure:

- Peroxide Testing: For containers that have been opened or stored for an extended period, it is crucial to test for the presence of peroxides before proceeding with disposal.[1][2] Use peroxide test strips for a preliminary assessment.[2] If peroxide levels are high (approaching 20 ppm or as defined by your institution's safety protocols), do not proceed with disposal and contact your EHS office for guidance.[6]
- Small Quantity Disposal:
 - For very small quantities (a few milliliters), absorption onto an inert material like vermiculite or sand is a viable option.
 - In a chemical fume hood, slowly add the chemical to a container of the absorbent material, allowing it to be fully absorbed.
 - Place the container with the absorbed chemical into a larger, sealed, and properly labeled waste container for hazardous materials.
- Large Quantity Disposal:
 - Large volumes of **2-Ethynyl-2-methyl-1,3-dioxolane** should be disposed of through a licensed hazardous waste disposal company.[3]
 - Do not mix this chemical with other waste streams unless compatibility is confirmed.
 - Ensure the waste container is clearly labeled with the chemical name, CAS number (15441-75-5), and all relevant hazard pictograms (e.g., flammable, irritant).

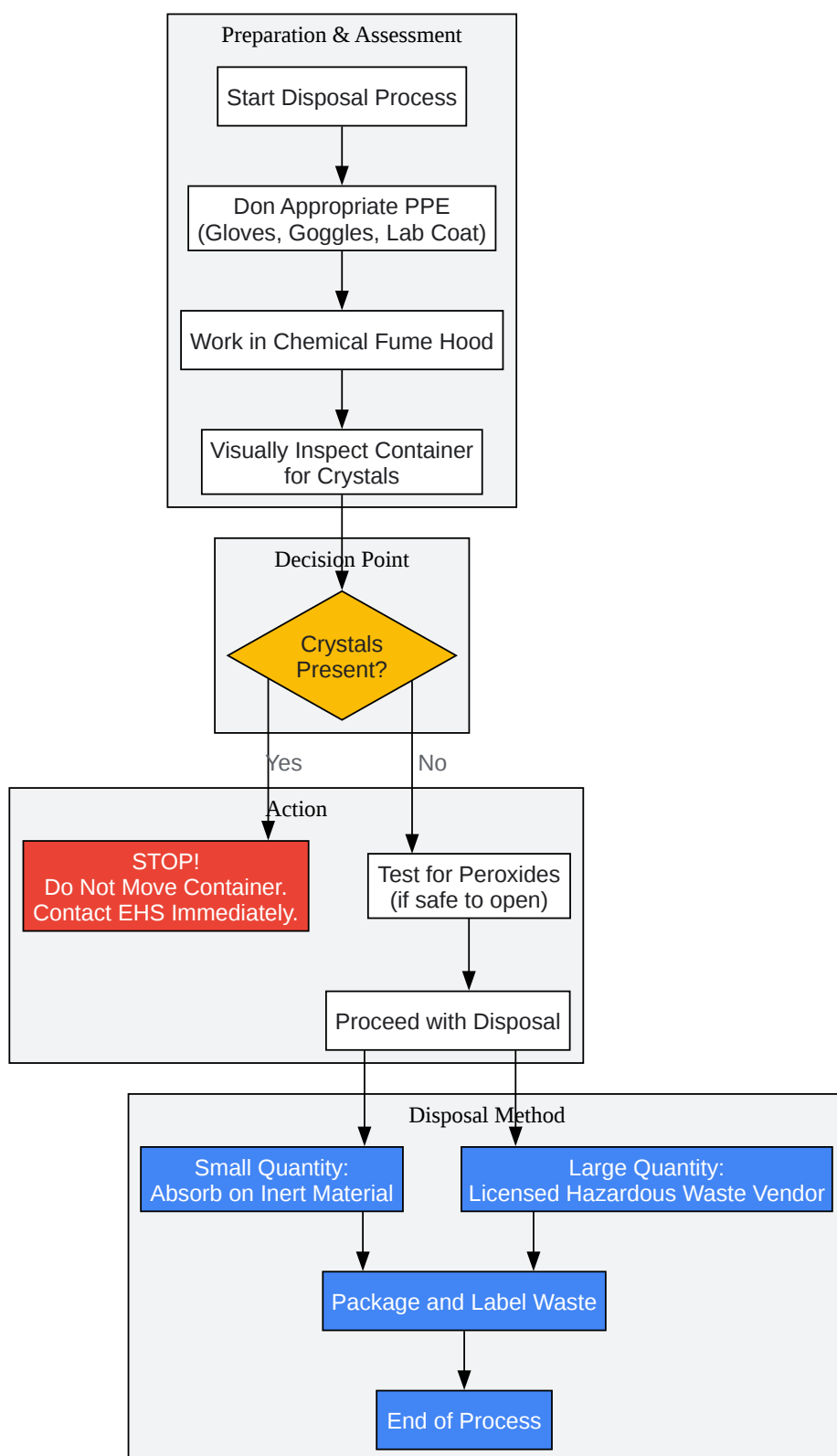
- Spill Management:
 - In the event of a spill, evacuate the area and remove all ignition sources.[\[7\]](#)
 - Ventilate the area.
 - Contain the spill using an inert absorbent material (e.g., sand, vermiculite).
 - Collect the contaminated absorbent material using non-sparking tools and place it in a sealed container for hazardous waste disposal.[\[7\]](#)

Quantitative Data for Analogous Compound:

Since specific quantitative data for **2-Ethynyl-2-methyl-1,3-dioxolane** is not available, the following table summarizes data for the structurally similar compound, 2-Ethyl-2-methyl-1,3-dioxolane (CAS: 126-39-6). This information is provided for context and to infer potential physical properties.

Property	Value	Source
Molecular Formula	C ₆ H ₁₂ O ₂	[8]
Molecular Weight	116.16 g/mol	[8]
Boiling Point	116-117 °C	
Density	0.929 g/mL at 25 °C	
Flash Point	13 °C (55.4 °F) - closed cup	

Disposal Workflow Diagram:



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Caption: Disposal workflow for **2-Ethynyl-2-methyl-1,3-dioxolane**.

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